

# Application Notes and Protocol: Staining Tissue Sections with Acid Green 50

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## Compound of Interest

Compound Name: Acid green 50

Cat. No.: B041107

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### Introduction

**Acid Green 50**, also known as Lissamine Green B or Food Green S, is an anionic triarylmethane dye.[1][2] While extensively used in ophthalmology to assess ocular surface integrity by staining devitalized or damaged epithelial cells[3], its application in standard histology as a tissue stain is less common. However, as an acid dye, it can be effectively utilized as a counterstain to provide contrast to nuclear stains, such as hematoxylin. Acid dyes are anionic and bind to cationic (basic) components in tissue, primarily proteins in the cytoplasm and extracellular matrix.[4][5] The staining intensity of acid dyes is typically enhanced in an acidic environment, which increases the positive charges on tissue proteins.[4]

These application notes provide a comprehensive protocol for the use of **Acid Green 50** as a counterstain for staining paraffin-embedded tissue sections.

## Data Presentation

### Properties of Acid Green 50

Property	Value	Reference
C.I. Number	44090	[6]
CAS Number	3087-16-9	[2][6]
Molecular Formula	C27H25N2NaO7S2	[1][2][6]
Molecular Weight	576.62 g/mol	[1][2][6]
Appearance	Blue-green powder	[1]
Solubility	Soluble in cold water, easily soluble in hot water. Soluble in ethanol.	[1]

## Experimental Protocols

### Principle of Staining

**Acid Green 50** is an acid dye that carries a net negative charge. In an acidic solution, it binds to positively charged proteins in the cytoplasm and connective tissue, staining them in shades of green. This provides a clear contrast to the blue or purple of the hematoxylin-stained nuclei.

### Materials and Reagents

- **Acid Green 50** (C.I. 44090)
- Distilled water
- Glacial acetic acid
- Harris' Hematoxylin or other suitable nuclear stain
- 1% Acid Alcohol (1% HCl in 70% ethanol)
- Graded ethanol series (e.g., 100%, 95%, 70%)
- Xylene or xylene substitute

- Permanent mounting medium
- Paraffin-embedded tissue sections on slides

#### Equipment

- Staining jars
- Microscope
- Coverslips
- Fume hood

#### Solution Preparation

##### 1% **Acid Green 50** Staining Solution

- **Acid Green 50**: 1 g
- Distilled water: 99 mL
- Glacial acetic acid: 1 mL

To prepare, dissolve the **Acid Green 50** powder in distilled water and then add the glacial acetic acid. Mix thoroughly.

#### Staining Protocol for Paraffin-Embedded Sections

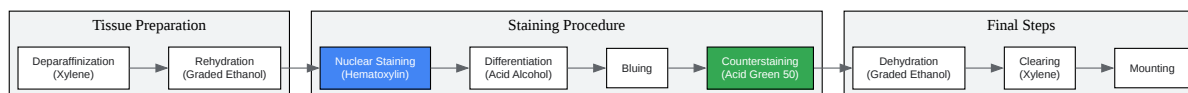
- Deparaffinization and Rehydration:
  - Immerse slides in xylene (or substitute) for 2 changes of 5 minutes each.
  - Transfer to 100% ethanol for 2 changes of 3 minutes each.
  - Transfer to 95% ethanol for 2 changes of 3 minutes each.
  - Transfer to 70% ethanol for 3 minutes.

- Rinse in running tap water.[\[4\]](#)
- Nuclear Staining:
  - Stain in Harris' Hematoxylin for 5-15 minutes.
  - Wash in running tap water for 1-5 minutes.
  - Differentiate in 1% Acid Alcohol with a few quick dips until the cytoplasm is pale pink.
  - Wash in running tap water.
  - "Blue" the sections in Scott's tap water substitute or running tap water.
  - Rinse well with tap water.
- Counterstaining with **Acid Green 50**:
  - Place slides into the 1% **Acid Green 50** staining solution for 2-5 minutes.[\[7\]](#) The optimal time may vary depending on the tissue type and desired staining intensity.
  - Optional: Briefly rinse with distilled water to remove excess stain.[\[7\]](#)
- Dehydration, Clearing, and Mounting:
  - Dehydrate through graded alcohols: 95% ethanol (2 changes of 1 minute each), followed by 100% ethanol (2 changes of 2 minutes each).[\[4\]](#)
  - Clear in xylene (or substitute) with 2 changes of 5 minutes each.[\[4\]](#)
  - Mount with a permanent mounting medium and apply a coverslip.

#### Expected Results

- Nuclei: Blue/Purple
- Cytoplasm, muscle, and collagen: Shades of green
- Erythrocytes: Green

## Mandatory Visualization



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Caption: Workflow for staining tissue sections with Hematoxylin and **Acid Green 50**.

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